

# Toxicity Profile of Aflatoxin G1 (AFG1)

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Compound Focus: AFG206

Cat. No.: S548018

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The following data is compiled from studies on AFG1, a known toxic and carcinogenic compound [1] [2] [3].

Toxicological Aspect	Experimental Findings on AFG1
Carcinogenicity	Induces lung adenocarcinoma in mice; classified as a Group 1 human carcinogen (IARC) [1] [2].
Genotoxicity & DNA Damage	Causes oxidative DNA damage, double-strand breaks ( $\gamma$ -H2AX focus formation), and comet assay-detectable damage in A549 lung cells [1].
Cellular & Molecular Pathway	Triggers intracellular ROS generation $\rightarrow$ activates MAPK signaling pathways (JNK, p38, ERK) $\rightarrow$ induces mitochondrial-mediated apoptosis [1].
Organ Toxicity (Gastric)	In vivo oral administration induces gastric inflammation (TNF- $\alpha$ , CD68+ macrophages) and DNA damage ( $\gamma$ -H2AX) in mouse gastric epithelial cells [3].
Cellular Apoptosis	Dose-dependent apoptosis in A549 cells; mechanism involves increased Bax/Bcl-2 ratio and caspase-3 activation [1].

## Experimental Protocols for Key Endpoints

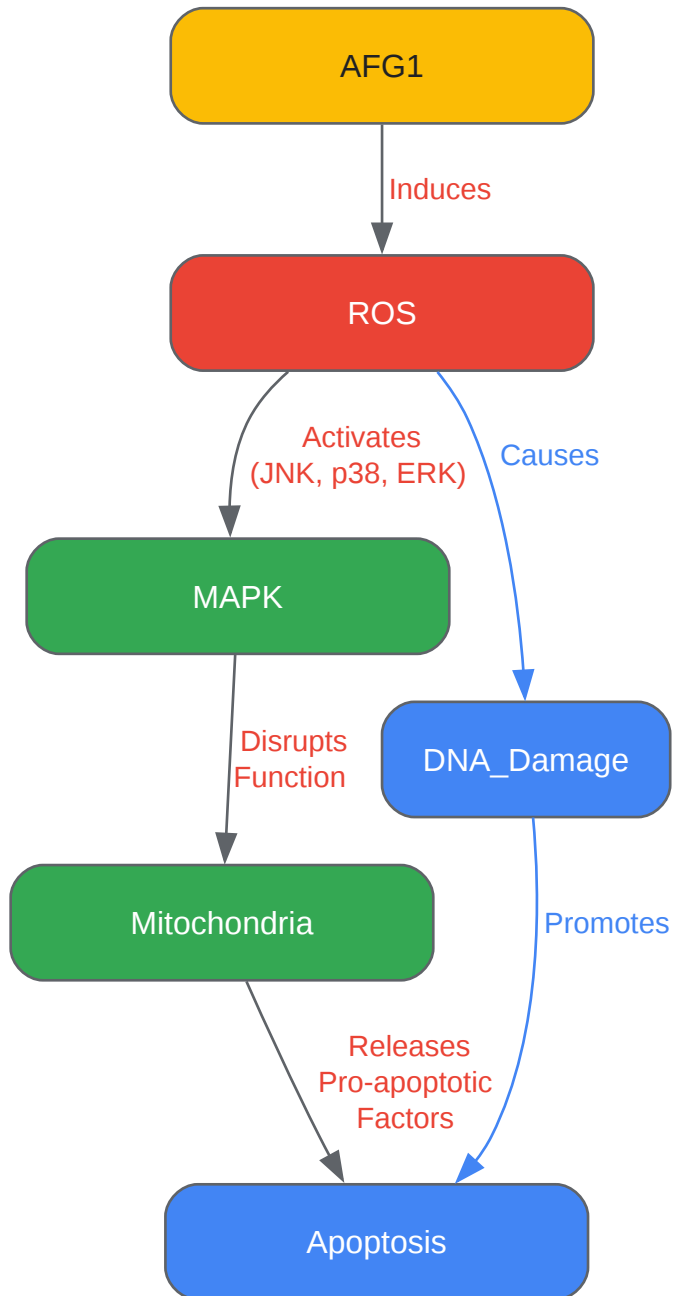
For the key toxicity findings on AFG1, the experimental methodologies were as follows:

- **Detection of Intracellular ROS [1]:** A549 cells were treated with AFG1 and then incubated with fluorescent dyes DHE (for superoxide anion) and DCFH-DA (for hydrogen peroxide). **ROS generation was quantified by measuring the mean fluorescence intensity using flow cytometry.**
- **Assessment of DNA Damage [1]:**
  - **Comet Assay:** AFG1-treated A549 cells were embedded in agarose on a slide, lysed, and subjected to electrophoresis. **DNA damage was assessed by visualizing and quantifying the "comet tail" moment under a fluorescence microscope.**
  - **$\gamma$ -H2AX Immunofluorescence:** Treated cells were fixed and stained with an antibody against phosphorylated histone H2AX ( $\gamma$ -H2AX). **DNA double-strand breaks were quantified by counting the number of  $\gamma$ -H2AX foci per cell using fluorescence microscopy.**
- **Analysis of Apoptosis [1] [3]:**
  - **Flow Cytometry:** AFG1-treated cells were stained with Annexin V-FITC and Propidium Iodide (PI). **The percentages of early apoptotic (Annexin V+/PI-) and late apoptotic (Annexin V+/PI+) cells were determined using a flow cytometer.**
  - **Western Blot:** Protein extracts from treated cells were analyzed by Western blotting using antibodies against key apoptosis-related proteins like **Bax, Bcl-2, and cleaved caspase-3.**

## AFG1-Induced Oxidative Stress and Apoptosis Pathway

The diagram below illustrates the key mechanistic pathway by which AFG1 causes oxidative stress and triggers apoptosis in cells, based on the experimental data [1].

## AFG1-Induced Oxidative Stress and Apoptosis



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## Suggestions for Finding Information on AFG206

Since specific data on "**AFG206**" is unavailable, here are suggestions for further research:

- **Verify the Compound Identifier:** Confirm the exact name or code of the compound. "**AFG206**" might be an internal company code, a specific batch number, or a chemical identifier like **CAS number**, which would yield more precise search results.
- **Consult Specialized Databases:** Search professional databases such as **PubChem**, **TOXNET**, or the **IARC Monographs**. For developmental drugs, regulatory documents from the **FDA or EMA** can be a source of preclinical toxicity data.
- **Review Patent Literature:** Toxicity data for novel compounds is often disclosed in **patent applications**. Searching global patent databases can sometimes yield relevant experimental data.

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## References

1. Aflatoxin G1-induced oxidative stress causes DNA damage ... [sciencedirect.com]
2. Aflatoxin Biosynthesis, Genetic Regulation, Toxicity, and ... [mdpi.com]
3. AFG1-induced TNF- $\alpha$ -mediated inflammation enhances ... [sciencedirect.com]

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